

# Tillandsinone CAS number and IUPAC name

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## Compound of Interest

Compound Name: *Tillandsinone*

Cat. No.: *B1261892*

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A Comprehensive Technical Guide to **Tillandsinone** and Related Cycloartane Triterpenoids from Tillandsia

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tillandsinone**, a cycloartane triterpenoid, and related compounds isolated from plants of the genus Tillandsia. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Introduction

The genus Tillandsia, commonly known as air plants, belongs to the Bromeliaceae family and encompasses a diverse range of epiphytic species.<sup>[1]</sup> Phytochemical investigations into these plants have revealed a variety of secondary metabolites, including a notable class of compounds known as cycloartane triterpenoids. These molecules are characterized by a distinctive tetracyclic triterpene skeleton with a cyclopropane ring.

A novel addition to this class of compounds is **Tillandsinone**, a (24S)-24-isopropenyl cycloartanone. This guide will focus on the available information regarding **Tillandsinone** and other related cycloartane derivatives isolated from Tillandsia species.

## Tillandsinone: CAS Number and IUPAC Name

Initial searches for "**Tillandsinone**" did not yield a registered CAS number or a standardized IUPAC name, suggesting its novelty and limited documentation in major chemical databases.

However, a specific phytochemical study has identified and named this compound.

A study on the chemical constituents of *Tillandsia fasciculata* led to the isolation of a new cycloartane triterpenoid named **tillandsinone**.<sup>[2]</sup>

Further investigation of the primary literature is required to ascertain the full structural details necessary for assigning a definitive IUPAC name and for the compound to be registered and assigned a CAS number.

## Physicochemical Data

Quantitative data for **Tillandsinone** is not readily available in public databases. The primary source of information would be the original research paper describing its isolation and characterization. This section will be updated as more data becomes available.

## Related Cycloartane Derivatives from Tillandsia

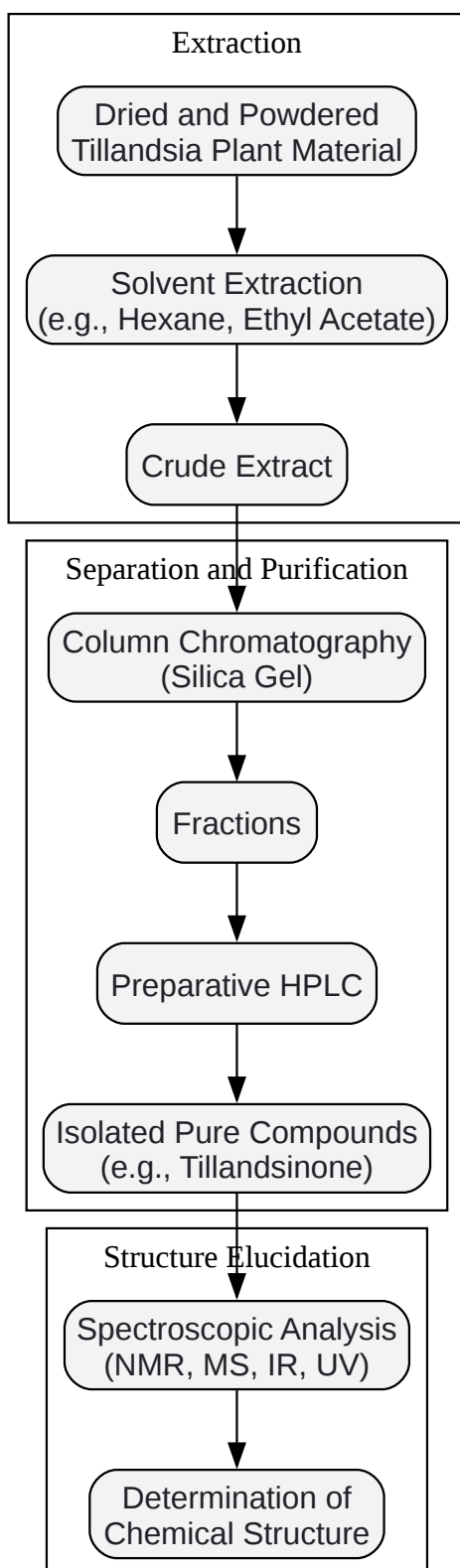
Research on *Tillandsia usneoides* has led to the isolation and characterization of 26 cycloartane derivatives.<sup>[1][2]</sup> These compounds exhibit a range of structural modifications to the fundamental cycloartane skeleton. A selection of these novel compounds is presented in the table below.

Compound Name	Chemical Formula	Key Structural Features
(22E)-25,26,27-trisnor-3-oxocycloart-22-en-24-al	Not specified	Trisnor-cycloartane, C-3 oxo group, C-22 double bond, C-24 aldehyde
(24E)-3-oxocycloart-24-en-26-al	Not specified	C-3 oxo group, C-24 double bond, C-26 aldehyde
24-hydroxycycloart-25-en-3-one	Not specified	C-24 hydroxyl group, C-25 double bond, C-3 oxo group
(23E)-25-methoxycycloart-23-en-3-one	Not specified	C-25 methoxy group, C-23 double bond, C-3 oxo group
(23E)-25-hydroperoxycycloart-23-en-3-one	Not specified	C-25 hydroperoxy group, C-23 double bond, C-3 oxo group
25,26,27-trisnor-24-hydroxycycloartan-3-one	Not specified	Trisnor-cycloartane, C-24 hydroxyl group, C-3 oxo group
methyl (24E)-26-carboxy-3,4-seco-cycloart-4(29),24-dien-3-oate	Not specified	Seco-cycloartane, C-26 carboxylic acid methyl ester, two double bonds
methyl (23E)-25-hydroxy-3,4-seco-cycloart-23-en-3-oate	Not specified	Seco-cycloartane, C-25 hydroxyl group, C-23 double bond
methyl (23E)-25-methoxy-3,4-seco-cycloart-23-en-3-oate	Not specified	Seco-cycloartane, C-25 methoxy group, C-23 double bond
methyl 24-hydroxy-3,4-seco-cycloart-25-en-3-oate	Not specified	Seco-cycloartane, C-24 hydroxyl group, C-25 double bond

Table 1: Novel cycloartane derivatives isolated from *Tillandsia usneoides*.[\[1\]](#)[\[2\]](#)

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Tillandsinone** and related compounds would be found in the original scientific publications. A generalized workflow for the phytochemical investigation of Tillandsia species is outlined below.



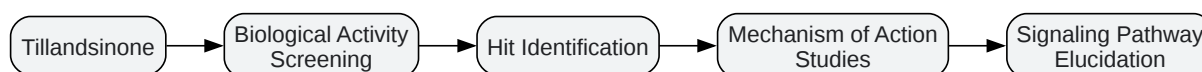
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Caption: Generalized workflow for the isolation and identification of phytochemicals from *Tillandsia* species.

## Signaling Pathways and Biological Activity

The biological activity and potential signaling pathway interactions of **Tillandsinone** have not yet been reported in the scientific literature. However, other cycloartane triterpenes isolated from various plant sources have demonstrated a wide range of biological activities, including cytotoxic, anti-inflammatory, and antitumor effects.<sup>[3][4]</sup> This suggests that **Tillandsinone** and its related compounds from *Tillandsia* may also possess interesting pharmacological properties worthy of investigation.

The logical progression for future research on **Tillandsinone** would involve screening for various biological activities, followed by mechanistic studies to elucidate its mode of action and identify any interacting signaling pathways.



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Caption: Logical research progression for investigating the biological properties of **Tillandsinone**.

## Conclusion

**Tillandsinone** is a recently identified cycloartane triterpenoid from *Tillandsia fasciculata*. While information regarding its specific properties is currently limited to its initial discovery, the broader class of cycloartane triterpenes is known for its diverse biological activities. This technical guide serves as a foundational resource, summarizing the current knowledge and outlining future directions for the scientific exploration of **Tillandsinone** and related compounds from the *Tillandsia* genus. Further research is warranted to fully characterize these natural products and evaluate their potential for applications in drug discovery and development.

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